

Personal protective equipment for handling 2-(4-Chlorobutyl)-1,3-dioxolane

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Compound of Interest

Compound Name: 2-(4-Chlorobutyl)-1,3-dioxolane

Cat. No.: B038741

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Essential Safety and Handling Guide for 2-(4-Chlorobutyl)-1,3-dioxolane

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **2-(4-Chlorobutyl)-1,3-dioxolane**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical Identifier and Hazard Information:

Property	Value
Chemical Name	2-(4-Chlorobutyl)-1,3-dioxolane
CAS Number	118336-86-0
Molecular Formula	C ₇ H ₁₃ ClO ₂
Molecular Weight	164.63 g/mol
Appearance	Liquid
Signal Word	Danger
Hazard Pictogram	GHS06 (Skull and Crossbones)
Hazard Statements	H301 (Toxic if swallowed)
Precautionary Codes	P264, P270, P301 + P310, P405, P501
Storage Class	6.1C - Combustible, acute toxic Cat. 3 / toxic or chronic effect

Personal Protective Equipment (PPE)

When handling **2-(4-Chlorobutyl)-1,3-dioxolane**, the use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the recommended PPE.

Body Part	Recommended Protection
Eyes/Face	Eyeshields, Faceshields. In situations with a splash potential, chemical goggles and a face shield are recommended.
Skin	Chemical-resistant gloves. The use of impervious clothing is also advised to avoid skin contact. ^[1] Always inspect gloves prior to use and utilize proper glove removal technique. ^{[1][2]}
Respiratory	A type ABEK (EN14387) respirator filter is recommended. The appropriate level of respiratory protection should be determined based on the potential for airborne exposure.

Operational and Handling Plan

Handling:

- Always handle the substance in a well-ventilated area.^[1]
- Avoid inhalation of vapor or mist.^[1]
- Keep away from sources of ignition as it is a combustible liquid.^[1]
- Take measures to prevent the buildup of electrostatic charge.^[1]
- Wash hands thoroughly before breaks and at the end of the workday.^[1]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.^[1]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[1]
- The substance is moisture-sensitive.^[1]

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person into fresh air. If breathing has stopped, give artificial respiration. Consult a physician. [1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [1]
Eye Contact	Flush eyes with water as a precaution. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [1]

In all cases of exposure, it is crucial to show the safety data sheet to the attending medical professional.[\[1\]](#)

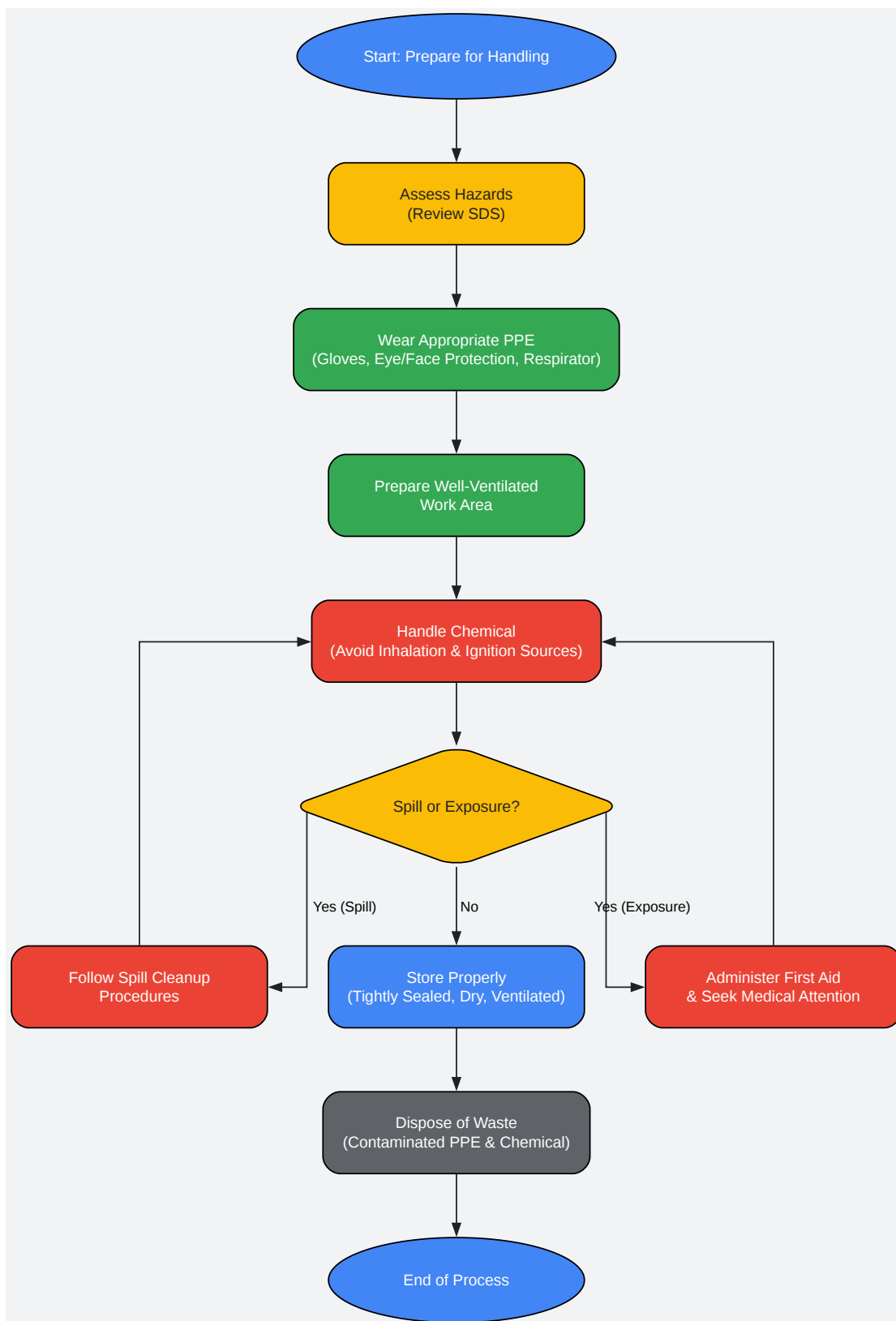
Disposal Plan

Contaminated materials and the chemical itself should be disposed of in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)

- Contaminated PPE: Dispose of contaminated gloves and other protective equipment after use.[\[1\]](#)
- Chemical Waste: Keep in suitable, closed containers for disposal.[\[1\]](#) Contact an approved professional waste disposal service to dispose of this material.

Safe Handling Workflow

The following diagram outlines the logical workflow for safely handling **2-(4-Chlorobutyl)-1,3-dioxolane**.



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References

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